

Cy5.5 Amine: A Comprehensive Technical Guide to its Spectral Properties and Applications

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Compound of Interest

Compound Name: Cy5.5 amine

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This in-depth technical guide provides a comprehensive overview of the core spectral properties of **Cy5.5 amine**, a near-infrared (NIR) fluorescent dye. This document details its excitation and emission characteristics, provides experimental protocols for its use, and illustrates its application in biological research through workflow and signaling pathway diagrams.

Core Spectral Properties of Cy5.5 Amine

Cy5.5 amine is a versatile fluorescent probe valued for its emission in the near-infrared spectrum, which allows for deep tissue penetration and minimal autofluorescence from biological samples.^[1] Its primary amine group facilitates covalent conjugation to a variety of biomolecules, including proteins, peptides, and oligonucleotides, making it a powerful tool for in vivo imaging and diagnostic applications.^{[1][2]}

Quantitative Spectral Data

The following table summarizes the key spectral properties of **Cy5.5 amine**, compiled from various sources. These values can be used for instrument setup and experimental design.

Parameter	Value	Source(s)
Peak Excitation Wavelength (λ_{ex})	673 - 684 nm	[2]
Peak Emission Wavelength (λ_{em})	707 - 710 nm	[2][3]
Molar Extinction Coefficient (ϵ)	~198,000 - 209,000 M ⁻¹ cm ⁻¹	[2]
Fluorescence Quantum Yield (Φ)	~0.2	[2]
Recommended Laser Line	670-680 nm	
Common Solvents	DMSO, DMF, DCM	[2]

Experimental Protocols

This section provides detailed methodologies for the measurement of **Cy5.5 amine's** fluorescence spectrum and a standard protocol for its conjugation to antibodies for use in cellular imaging.

Protocol 1: Measurement of Excitation and Emission Spectra

This protocol outlines the procedure for determining the fluorescence excitation and emission spectra of **Cy5.5 amine** using a spectrofluorometer.

Materials:

- **Cy5.5 amine**
- Anhydrous Dimethyl Sulfoxide (DMSO) or Phosphate-Buffered Saline (PBS), pH 7.4
- Quartz cuvettes
- Spectrofluorometer

Procedure:

- Sample Preparation:
 - Prepare a stock solution of **Cy5.5 amine** in anhydrous DMSO.
 - For spectral measurement, dilute the stock solution in a suitable buffer (e.g., PBS) to a final concentration that results in an absorbance of less than 0.1 at the excitation maximum to avoid inner filter effects.
- Instrument Setup:
 - Turn on the spectrofluorometer and allow the lamp to warm up for the recommended time.
 - Set the excitation and emission slit widths to an appropriate value (e.g., 5 nm) to balance signal intensity and spectral resolution.
- Excitation Spectrum Measurement:
 - Set the emission monochromator to the expected emission maximum of **Cy5.5 amine** (~710 nm).
 - Scan the excitation monochromator over a range of wavelengths (e.g., 550 nm to 700 nm).
 - Record the fluorescence intensity at each excitation wavelength to generate the excitation spectrum. The peak of this spectrum corresponds to the excitation maximum (λ_{ex}).
- Emission Spectrum Measurement:
 - Set the excitation monochromator to the determined excitation maximum (λ_{ex}).
 - Scan the emission monochromator over a range of wavelengths (e.g., 680 nm to 800 nm).
 - Record the fluorescence intensity at each emission wavelength to generate the emission spectrum. The peak of this spectrum corresponds to the emission maximum (λ_{em}).
- Data Analysis:

- Correct the spectra for instrument-specific variations in lamp intensity and detector response if required.
- Normalize the spectra to the peak intensity for comparison.

Protocol 2: Antibody Conjugation with Cy5.5 Amine

This protocol describes the covalent labeling of an antibody with **Cy5.5 amine** for applications such as fluorescence microscopy and flow cytometry. The free amine group on Cy5.5 can be conjugated to carboxyl groups on the antibody using a carbodiimide crosslinker like EDC.

Materials:

- Antibody to be labeled
- **Cy5.5 amine**
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC)
- N-hydroxysuccinimide (NHS)
- Conjugation Buffer (e.g., 0.1 M MES, pH 6.0)
- Quenching Buffer (e.g., 1 M Tris-HCl, pH 8.5)
- Purification column (e.g., size-exclusion chromatography)

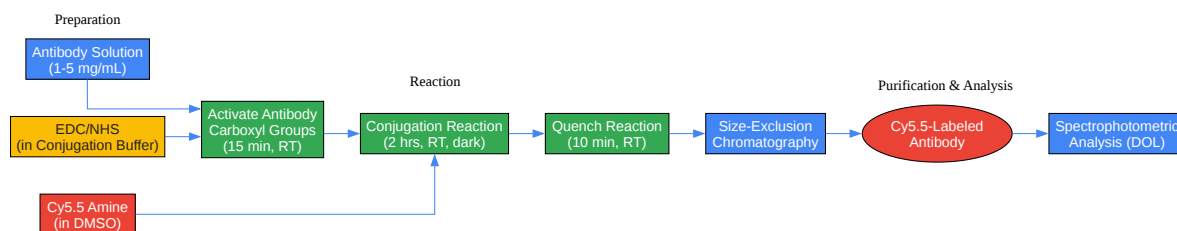
Procedure:

- Antibody Preparation:
 - Dissolve the antibody in the conjugation buffer at a concentration of 1-5 mg/mL.
- Activation of Antibody Carboxyl Groups:
 - Add a 100-fold molar excess of EDC and a 50-fold molar excess of NHS to the antibody solution.
 - Incubate for 15 minutes at room temperature.

- Conjugation Reaction:
 - Dissolve **Cy5.5 amine** in a small amount of anhydrous DMSO.
 - Add the dissolved **Cy5.5 amine** to the activated antibody solution at a molar ratio of 10:1 to 20:1 (dye:antibody).
 - Incubate for 2 hours at room temperature in the dark with gentle stirring.
- Quenching the Reaction:
 - Add the quenching buffer to a final concentration of 100 mM to stop the reaction.
 - Incubate for 10 minutes at room temperature.
- Purification of the Conjugate:
 - Remove unconjugated dye by passing the reaction mixture through a size-exclusion chromatography column equilibrated with a suitable storage buffer (e.g., PBS).
 - The first colored fraction to elute will be the labeled antibody.
- Characterization:
 - Determine the degree of labeling (DOL) by measuring the absorbance of the conjugate at 280 nm (for the antibody) and at the excitation maximum of Cy5.5 (~675 nm).

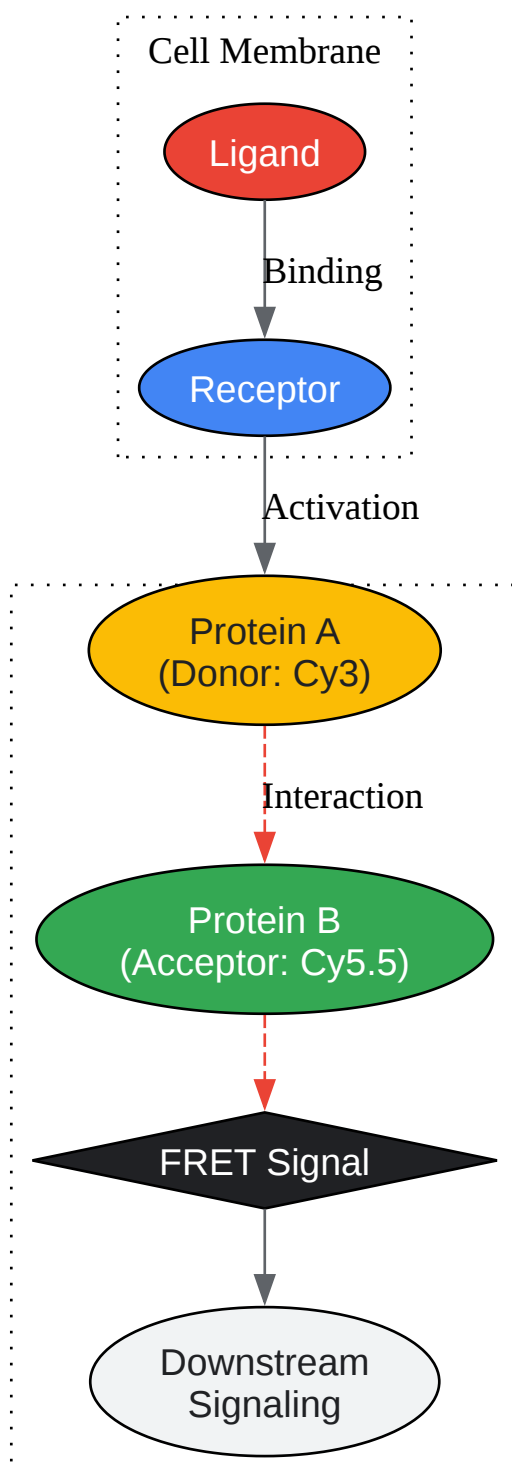
Visualization of Workflows and Signaling Pathways

The following diagrams, generated using the DOT language, illustrate a typical experimental workflow for bioconjugation and a conceptual signaling pathway that can be studied using **Cy5.5 amine**.



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Caption: Workflow for the conjugation of **Cy5.5 amine** to an antibody.



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Caption: Conceptual diagram of FRET-based detection of protein-protein interaction in a signaling pathway.

Applications in Research

Cy5.5 amine's favorable spectral properties make it a valuable tool in various research areas:

- **In Vivo Imaging:** Its near-infrared emission allows for deep tissue imaging in small animals to study disease progression, track drug delivery, and monitor therapeutic responses.[1]
- **Fluorescence Resonance Energy Transfer (FRET):** Cy5.5 can serve as an acceptor fluorophore in FRET-based assays to study protein-protein interactions, conformational changes in biomolecules, and signaling pathway dynamics.
- **Receptor Tracking:** When conjugated to a ligand, **Cy5.5 amine** can be used to visualize and track the movement and localization of specific receptors on the cell surface and within intracellular compartments. A study has demonstrated the use of a Cy5.5-labeled probe to measure the biochemistry of the asialoglycoprotein receptor in vivo.[4]
- **Flow Cytometry and Fluorescence Microscopy:** Antibodies and other targeting molecules labeled with Cy5.5 are routinely used for the identification and quantification of specific cell populations and for visualizing the distribution of target molecules within cells and tissues.

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